

spectroscopic comparison of D-Erythrose and its isomers

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A Spectroscopic Showdown: D-Erythrose and Its Isomers

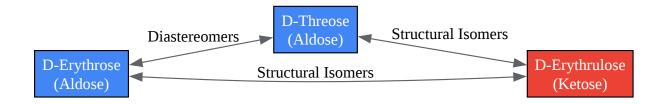
A comprehensive guide to the spectroscopic differentiation of **D-Erythrose**, D-Threose, and D-Erythrulose for researchers, scientists, and drug development professionals.

In the intricate world of carbohydrate chemistry, the subtle distinctions between isomers can have profound implications for their biological activity and chemical reactivity. This guide provides a detailed spectroscopic comparison of **D-Erythrose** and its key isomers, D-Threose and D-Erythrulose. By leveraging nuclear magnetic resonance (NMR), Fourier-transform infrared (FTIR) spectroscopy, and mass spectrometry (MS), we illuminate the structural nuances that define these closely related tetroses. This guide is designed to be an essential resource for researchers engaged in stereochemistry, drug discovery, and metabolomics.

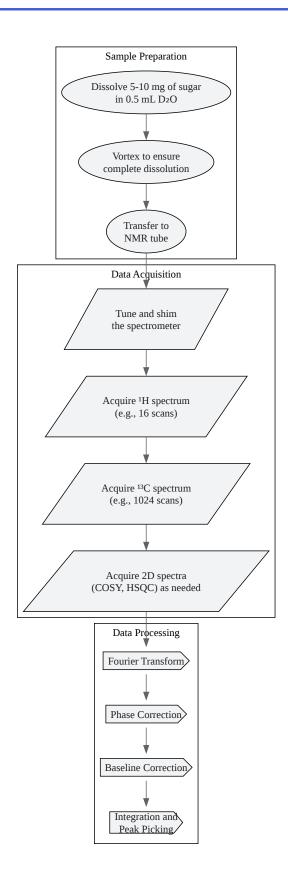
Isomeric Relationships

D-Erythrose and D-Threose are aldose diastereomers, differing in the stereochemical configuration at the C-2 position. D-Erythrulose, a ketose, is a structural isomer of both **D-Erythrose** and D-Threose, with the carbonyl group located at the C-2 position instead of the C-1 position.









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